

Application Notes and Protocols for (Z)-Fluoxastrobin in Plant Pathology

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Compound of Interest

Compound Name: (Z)-Fluoxastrobin

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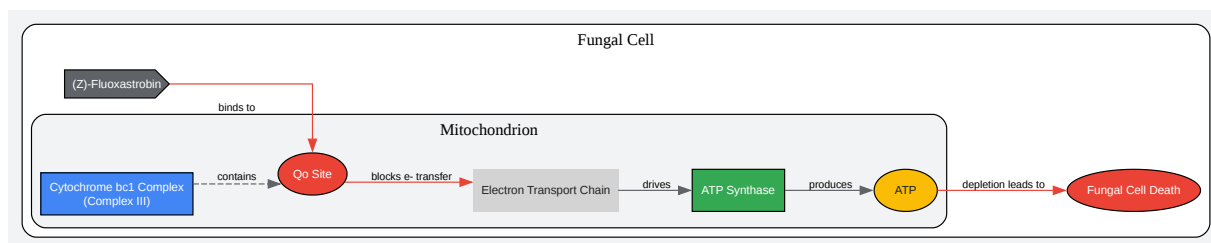
Introduction

(Z)-Fluoxastrobin is a broad-spectrum, systemic fungicide belonging to the strobilurin class of chemicals.[1] It is utilized for the control of a wide range of fungal diseases in various crops, including cereals, fruits, vegetables, and turfgrass.[2][3] Its systemic and translaminar properties allow for movement within the plant, providing both preventative and curative protection against fungal pathogens.[2] This document provides detailed application notes, experimental protocols, and quantitative data on the efficacy of **(Z)-Fluoxastrobin** in plant pathology studies.

Mechanism of Action

(Z)-Fluoxastrobin, like other strobilurin fungicides, inhibits mitochondrial respiration in fungi.[1] It specifically targets the Quinone outside Inhibitor (QoI) site of the cytochrome bc1 complex (Complex III) in the mitochondrial respiratory chain.[1] This blockage disrupts the electron transport chain, preventing ATP synthesis and ultimately leading to fungal cell death.

Signaling Pathway of (Z)-Fluoxastrobin's Action on Fungal Respiration

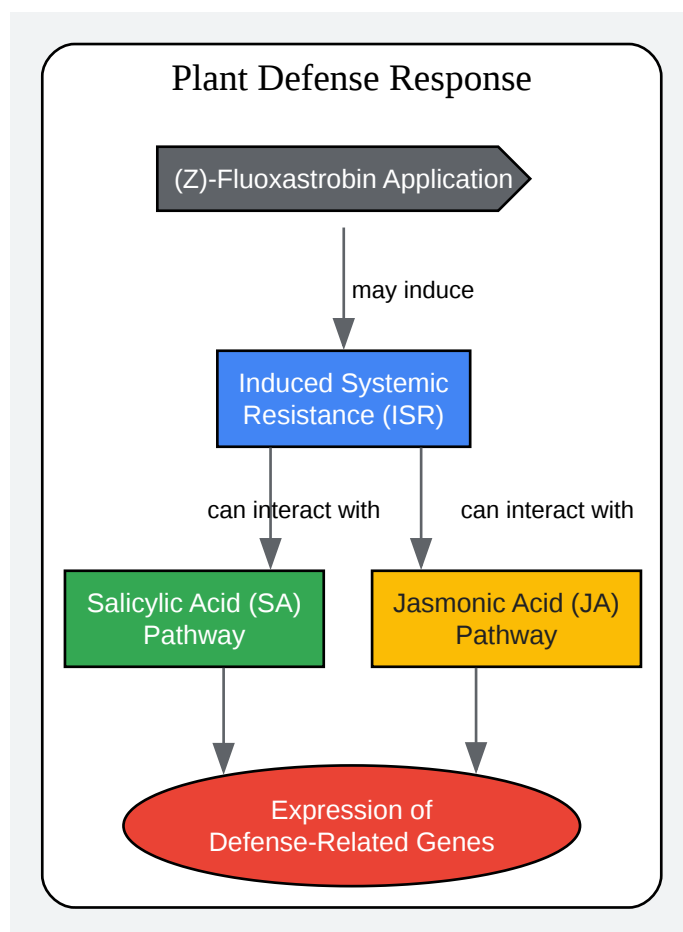


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Caption: Mechanism of **(Z)-Fluoxastrobin** action on the fungal respiratory chain.

Potential Influence on Plant Signaling Pathways

Strobilurin fungicides, including **(Z)-Fluoxastrobin**, have been observed to have physiological effects on plants beyond their direct fungicidal activity. These effects can include the induction of systemic resistance, which may involve the modulation of plant defense signaling pathways such as the salicylic acid (SA) and jasmonic acid (JA) pathways. While direct evidence for **(Z)-Fluoxastrobin** is still emerging, the general understanding for strobilurins is that they can prime the plant's defense responses.



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Caption: Potential influence of **(Z)-Fluoxastrobin** on plant defense signaling pathways.

Quantitative Data on Efficacy

The following tables summarize the efficacy of **(Z)-Fluoxastrobin** against key plant pathogens from various studies.

Table 1: In Vitro Efficacy of **(Z)-Fluoxastrobin**

Pathogen	Host	EC50 (µg/mL)	Reference
Rhizoctonia solani	Turfgrass	3+ (Efficacy Rating)	[4]
Colletotrichum cereale (Anthracnose)	Turfgrass	Efficacy noted	[5]

Note: Specific EC50 values for **(Z)-Fluoxastrobin** against *Colletotrichum graminicola* were not readily available in the searched literature. The efficacy against *Colletotrichum cereale* is noted, and the protocol for in vitro testing is provided for researchers to determine specific values.

Table 2: Field Efficacy of **(Z)-Fluoxastrobin** for Brown Patch Control in Turfgrass

Product	Active Ingredient(s)	Application Rate	Application Interval (days)	Disease Severity (%)	Reference
Disarm	Fluoxastrobin	0.1 to 0.4 oz/1000 sq ft	14 to 28	Good to Excellent Control	[6]
Fame T	Fluoxastrobin + Tebuconazole	0.45 to 0.9 oz/1000 sq ft	21 to 28	Excellent Control	[6]

Efficacy ratings are based on a scale where '++++' represents excellent control.[\[6\]](#)

Experimental Protocols

In Vitro Antifungal Assay: Poisoned Food Technique

This protocol is a standard method for evaluating the in vitro efficacy of fungicides against mycelial growth of fungal pathogens.[\[7\]](#)[\[8\]](#)[\[9\]](#)

Objective: To determine the EC50 (Effective Concentration to inhibit 50% of growth) of **(Z)-Fluoxastrobin** against a target fungal pathogen.

Materials:

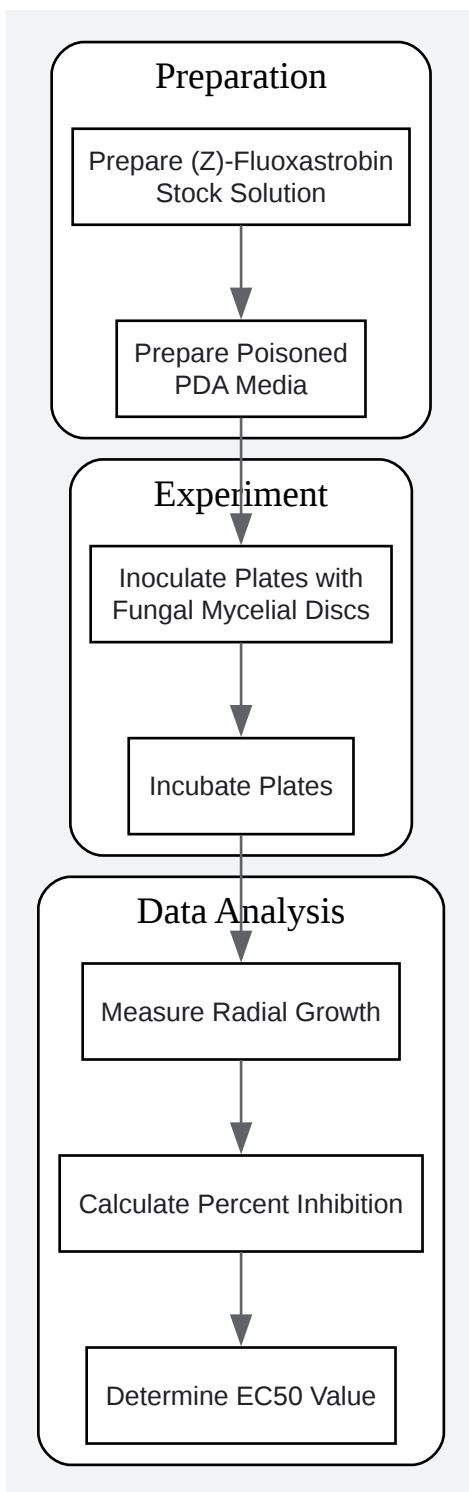
- Pure culture of the target fungus (e.g., *Colletotrichum graminicola*, *Rhizoctonia solani*)
- Potato Dextrose Agar (PDA)
- **(Z)-Fluoxastrobin** technical grade or formulated product
- Sterile distilled water

- Sterile Petri dishes (90 mm)
- Sterile cork borer (5 mm diameter)
- Incubator
- Laminar flow hood
- Micropipettes and sterile tips
- Parafilm

Procedure:

- Preparation of Fungicide Stock Solution:
 - Prepare a stock solution of **(Z)-Fluoxastrobin** at a high concentration (e.g., 1000 µg/mL) in a suitable solvent (if using technical grade) or sterile distilled water (for water-dispersible formulations). Ensure complete dissolution.
- Preparation of Poisoned Media:
 - Autoclave PDA medium and allow it to cool to approximately 45-50°C in a water bath.
 - Under a laminar flow hood, add the required volume of the **(Z)-Fluoxastrobin** stock solution to the molten PDA to achieve a series of desired final concentrations (e.g., 0.01, 0.1, 1, 10, 100 µg/mL).
 - Also prepare a control set of PDA plates with the solvent (if used) or sterile distilled water instead of the fungicide.
 - Gently swirl the flasks to ensure uniform mixing of the fungicide in the medium.
 - Pour approximately 20 mL of the poisoned and control media into sterile Petri dishes and allow them to solidify.
- Inoculation:

- From the periphery of an actively growing culture of the target fungus, cut 5 mm mycelial discs using a sterile cork borer.
- Aseptically place one mycelial disc, with the mycelial side facing down, in the center of each poisoned and control PDA plate.
- Incubation:
 - Seal the Petri dishes with Parafilm.
 - Incubate the plates at the optimal temperature for the growth of the target fungus (e.g., 25-28°C) in the dark.
- Data Collection and Analysis:
 - Measure the radial mycelial growth (in two perpendicular directions) in both the control and treated plates daily or when the mycelium in the control plates has reached the edge of the dish.
 - Calculate the percentage of mycelial growth inhibition for each concentration using the following formula:
 - $\text{Percent Inhibition (\%)} = [(C - T) / C] \times 100$
 - Where:
 - C = Average radial growth in the control plates
 - T = Average radial growth in the treated plates
 - Determine the EC50 value by plotting the percentage of inhibition against the logarithm of the fungicide concentration and performing a probit or logistic regression analysis.



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Caption: Experimental workflow for the in vitro poisoned food assay.

Field Efficacy Trial for Turfgrass Disease Control

This protocol provides a general framework for conducting field trials to evaluate the efficacy of **(Z)-Fluoxastrobin** for controlling turfgrass diseases like brown patch or anthracnose.[\[10\]](#)[\[11\]](#)[\[12\]](#)[\[13\]](#)

Objective: To assess the field performance of **(Z)-Fluoxastrobin** in reducing the severity of a target turfgrass disease.

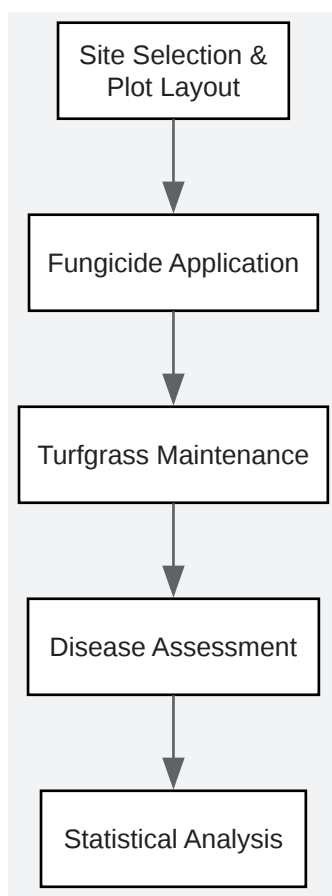
Materials:

- Established turfgrass area with a history of the target disease (e.g., creeping bentgrass, annual bluegrass)
- **(Z)-Fluoxastrobin** formulated product
- Calibrated sprayer (e.g., CO₂-pressurized backpack sprayer)
- Plot marking materials (stakes, flags, paint)
- Data collection tools (e.g., rating scales, digital camera)
- Appropriate personal protective equipment (PPE)

Procedure:

- Site Selection and Plot Layout:
 - Select a uniform area of turfgrass with a known history of the target disease.
 - Establish small plots (e.g., 3 ft x 6 ft) in a randomized complete block design with at least three to four replications per treatment.
 - Include an untreated control for comparison.
- Fungicide Application:
 - Calibrate the sprayer to deliver a precise volume of spray solution per unit area (e.g., 2 gallons per 1000 sq ft).

- Apply **(Z)-Fluoxastrobin** at the recommended label rates and application intervals for the target disease.
- Applications can be preventative (before symptoms appear) or curative (at the first sign of disease), depending on the study's objective.
- Inoculation (Optional):
 - For consistent disease pressure, plots can be artificially inoculated with the target pathogen.
- Maintenance:
 - Maintain the turfgrass according to standard practices for the specific grass type and use (e.g., mowing height, irrigation, fertilization). Ensure that maintenance practices are uniform across all plots.
- Disease Assessment:
 - Visually assess disease severity in each plot at regular intervals (e.g., weekly) throughout the trial period.
 - Use a standardized rating scale (e.g., 0-100% of plot area affected, or a 1-9 visual scale).
 - Turfgrass quality and color can also be rated.
- Data Analysis:
 - Analyze the disease severity data using appropriate statistical methods (e.g., Analysis of Variance - ANOVA) to determine significant differences between treatments.
 - Calculate the percentage of disease control for each treatment relative to the untreated control.



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Caption: General workflow for a turfgrass fungicide field efficacy trial.

Conclusion

(Z)-Fluoxastrobin is an effective strobilurin fungicide with a well-defined mechanism of action against a broad spectrum of plant pathogenic fungi. Its systemic properties make it a valuable tool for both preventative and curative disease management strategies. The provided protocols offer a framework for researchers to further investigate its efficacy and potential interactions with plant defense mechanisms. Further research to determine specific EC₅₀ values for a wider range of pathogens and to elucidate the precise molecular interactions with plant signaling pathways will enhance our understanding and optimize the use of **(Z)-Fluoxastrobin** in plant pathology.

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References

- 1. Fluoxastrobin | C₂₁H₁₆ClFN₄O₅ | CID 11048796 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Harrell's Products | Custom Fertilizer & Branded Chemistry Solutions [harrells.com]
- 3. Fluoxastrobin (Ref: HEC 5725) [sitem.herts.ac.uk]
- 4. turf.unl.edu [turf.unl.edu]
- 5. extension.psu.edu [extension.psu.edu]
- 6. Brown Patch | NC State Extension [turffiles.ncsu.edu]
- 7. 4.6.2. Antifungal Assay Using Poisoned Food Method (PFM) [bio-protocol.org]
- 8. researchgate.net [researchgate.net]
- 9. Antifungal assay by poisoned food technique [wisdomlib.org]
- 10. Summer Fungicide Trials | Turfgrass Diagnostic Lab [tdl.wisc.edu]
- 11. openscholar.uga.edu [openscholar.uga.edu]
- 12. Turf Field Testing – Where Great Ideas Become Great Products [exactoinc.com]
- 13. horticulture.uark.edu [horticulture.uark.edu]
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